

A Technical Guide to the Melting Point and Thermal Stability of 9-Methylcarbazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Methylcarbazole

Cat. No.: B075041

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting point and thermal stability of **9-Methylcarbazole** (CAS No. 1484-12-4). The document outlines key physical properties, details the experimental protocols for their determination, and includes workflows for synthesis and analysis, serving as a critical resource for professionals in research and development.

Core Properties of 9-Methylcarbazole

9-Methylcarbazole is a heterocyclic aromatic compound widely utilized as a building block in the synthesis of pharmaceuticals, dyes, and organic electronic materials. Its thermal properties are crucial for determining appropriate storage, handling, and reaction conditions.

Data Summary

The quantitative physical and thermal properties of **9-Methylcarbazole** are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₁ N	[1]
Molecular Weight	181.24 g/mol	[1]
Appearance	White Crystalline Powder	[1]
Melting Point	90-92 °C	[1][2]
Boiling Point	195 °C (at 12 mmHg)	[1]
General Stability	Stable under normal conditions. Combustible.	[1][2]
Incompatibilities	Strong oxidizing agents.	[1][2]

Thermal Characteristics

Melting Point

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid phase. For **9-Methylcarbazole**, this transition occurs consistently in the range of 90-92 °C[1][2]. This narrow range is indicative of a high degree of purity. The presence of impurities would typically lead to a depression and broadening of the melting point range.

Thermal Stability

9-Methylcarbazole is a thermally stable compound under standard laboratory and storage conditions[1][2]. While specific thermogravimetric analysis (TGA) data showing a decomposition temperature is not readily available in public literature, thermodynamic property studies confirm its stability over a range of temperatures[3][4]. The compound is combustible and should be kept away from strong oxidizing agents to prevent vigorous reactions, especially at elevated temperatures[1][2]. When heated to decomposition, it may emit toxic vapors of nitrogen oxides.

Experimental Protocols

Accurate determination of thermal properties is essential for the reliable use of **9-Methylcarbazole** in experimental and manufacturing settings. The following sections describe the standard methodologies for these measurements.

Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range using a standard digital melting point apparatus.

Materials:

- **9-Methylcarbazole** sample (finely powdered)
- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp or DigiMelt)

Procedure:

- **Sample Preparation:** A small amount of the finely powdered **9-Methylcarbazole** is introduced into the open end of a capillary tube. The tube is then tapped gently on a hard surface to pack the sample down into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.
- **Approximate Determination:** A rapid heating ramp (e.g., 10-20 °C/min) is initiated to quickly determine an approximate melting range.
- **Accurate Determination:** The apparatus is allowed to cool. A fresh sample is prepared and inserted. The apparatus is heated rapidly to a temperature approximately 15-20 °C below the previously observed melting point.
- The heating rate is then reduced to a slow ramp (1-2 °C/min) to allow for thermal equilibrium between the sample, heating block, and thermometer.
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is

recorded as the end of the range.

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

Thermogravimetric Analysis (TGA) is used to determine the thermal stability of a material by measuring the change in its mass as a function of temperature in a controlled atmosphere.

Materials:

- **9-Methylcarbazole** sample
- TGA instrument with a high-precision balance
- Sample pan (typically alumina or platinum)
- Inert gas supply (e.g., Nitrogen)

Procedure:

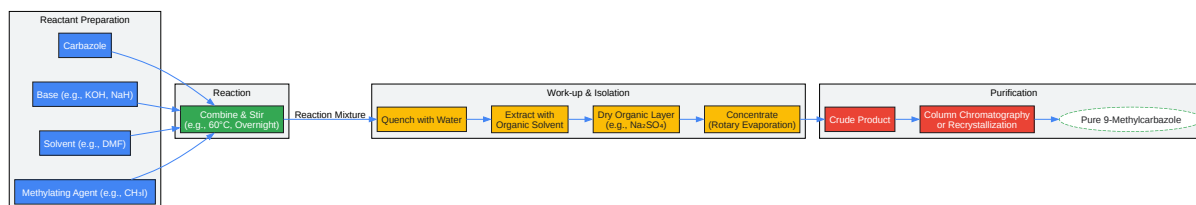
- **Instrument Calibration:** The TGA instrument's balance and temperature sensor are calibrated according to the manufacturer's specifications.
- **Sample Preparation:** A small, accurately weighed sample of **9-Methylcarbazole** (typically 5-10 mg) is placed into the TGA sample pan.
- **Experimental Setup:** The pan is placed onto the TGA's balance mechanism within the furnace. The furnace is sealed.
- **Atmosphere Control:** An inert gas, such as nitrogen, is purged through the furnace at a controlled flow rate (e.g., 20-50 mL/min) to provide a non-reactive atmosphere.
- **Temperature Program:** The instrument is programmed to heat the sample at a constant rate (e.g., 10 °C/min) from ambient temperature up to a final temperature where complete decomposition is expected (e.g., 600 °C).
- **Data Acquisition:** The instrument records the sample's mass and temperature continuously throughout the heating program.

- **Data Analysis:** The resulting data is plotted as percent weight loss versus temperature. The onset temperature of decomposition is identified as the point where significant mass loss begins, indicating the limit of the material's thermal stability.

Workflows and Diagrams

Synthesis Workflow

9-Methylcarbazole is commonly synthesized via the N-alkylation of carbazole using a methylating agent. The following diagram illustrates a typical laboratory workflow for this synthesis.

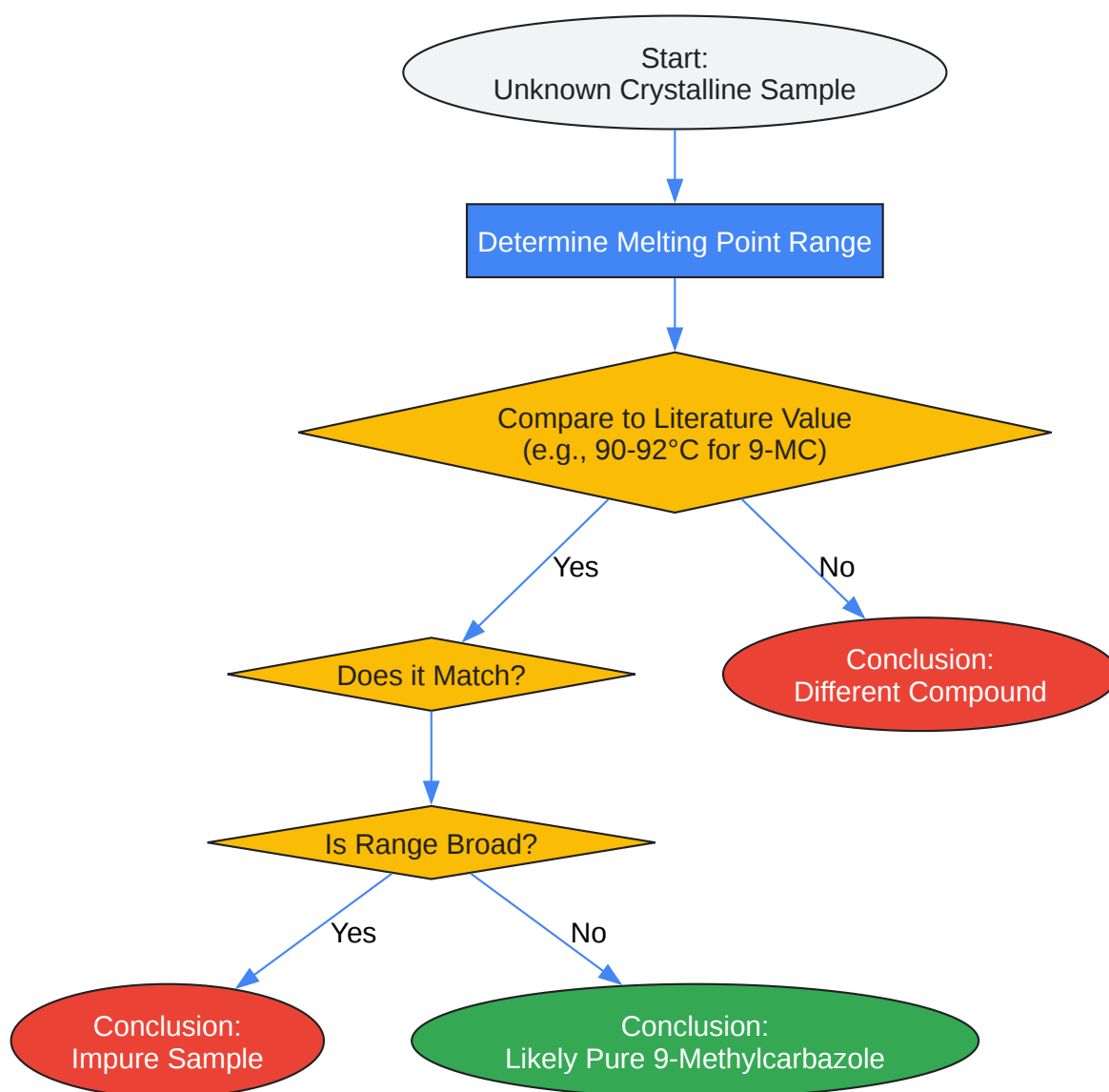


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Caption: Workflow for the N-alkylation synthesis of **9-Methylcarbazole**.

Experimental Logic

The determination of a compound's purity and identity often involves a logical progression of measurements, as depicted in the workflow below.



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Caption: Logic diagram for purity assessment using melting point analysis.

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- To cite this document: BenchChem. [A Technical Guide to the Melting Point and Thermal Stability of 9-Methylcarbazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075041#melting-point-and-thermal-stability-of-9-methylcarbazole]

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